

Essential Safety and Operational Guide for Handling Enpp-1-IN-8

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Compound of Interest

Compound Name: Enpp-1-IN-8

Cat. No.: B15143968

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Disclaimer: This document provides essential safety and logistical information for the handling of **Enpp-1-IN-8** based on available data and general laboratory safety principles for potent small molecule enzyme inhibitors. However, it is not a substitute for the official Safety Data Sheet (SDS). It is mandatory to obtain and consult the official SDS from your supplier before purchasing, handling, storing, or disposing of this compound.

This guide is intended for researchers, scientists, and drug development professionals to foster a culture of safety and ensure the proper handling of **Enpp-1-IN-8**.

Quantitative Data Summary

The following table summarizes the known quantitative data for **Enpp-1-IN-8**.

Property	Value	Source
Molecular Formula	C ₁₉ H ₂₆ N ₆ O ₄ S	Immunomart[1]
CAS Number	2718971-08-3	Immunomart[1]
Molecular Weight	434.51 g/mol	Immunomart[1]
Solubility	10 mM in DMSO	Immunomart[1]
Shipping Condition	Room temperature	Immunomart[1]

Personal Protective Equipment (PPE)

Due to the potent nature of **Enpp-1-IN-8** as an enzyme inhibitor, a comprehensive approach to personal protection is crucial. The following PPE is recommended as a minimum requirement.

PPE Category	Specific Requirements	Rationale
Hand Protection	Double-gloving with nitrile gloves.	Prevents skin contact and absorption. The outer glove can be removed immediately in case of a spill.
Eye Protection	Chemical safety goggles or a face shield.	Protects eyes from splashes of the compound in solid or solution form.
Body Protection	A fully buttoned laboratory coat.	Protects skin and personal clothing from contamination.
Respiratory Protection	A NIOSH-approved respirator (e.g., N95) is recommended when handling the solid compound outside of a certified chemical fume hood.	Minimizes the risk of inhaling the powdered compound.

Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational plan is essential to minimize exposure and ensure experimental integrity.

Preparation of Stock Solutions

- **Work Area Preparation:** All handling of solid **Enpp-1-IN-8** and preparation of stock solutions should be conducted in a certified chemical fume hood. The work surface should be covered with absorbent, disposable bench paper.
- **Compound Weighing:**

- Tare a clean, dry microcentrifuge tube or vial on a calibrated analytical balance.
- Carefully add the desired amount of solid **Enpp-1-IN-8** to the container using a clean spatula. Avoid creating dust.
- Record the exact weight of the compound.
- Solvent Addition:
 - Based on the desired stock concentration (e.g., 10 mM), calculate the required volume of dimethyl sulfoxide (DMSO).
 - Using a calibrated micropipette, add the calculated volume of DMSO to the vial containing the solid **Enpp-1-IN-8**.
- Dissolution:
 - Cap the vial securely.
 - Vortex or sonicate the solution until the compound is completely dissolved. Visually inspect for any undissolved particulates.
- Storage of Stock Solution:
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Clearly label each aliquot with the compound name, concentration, date of preparation, and solvent.
 - Store the aliquots at -20°C or -80°C for long-term stability.

Use in Experiments

- Dilution: When preparing working solutions, perform dilutions in a chemical fume hood.
- Cell Culture and Assays: When adding the compound to cell cultures or biochemical assays, handle the solutions with care to avoid splashes or aerosol generation.

- Incubation: If incubations are performed outside of a fume hood, ensure that the plates or tubes are securely sealed.

Disposal Plan

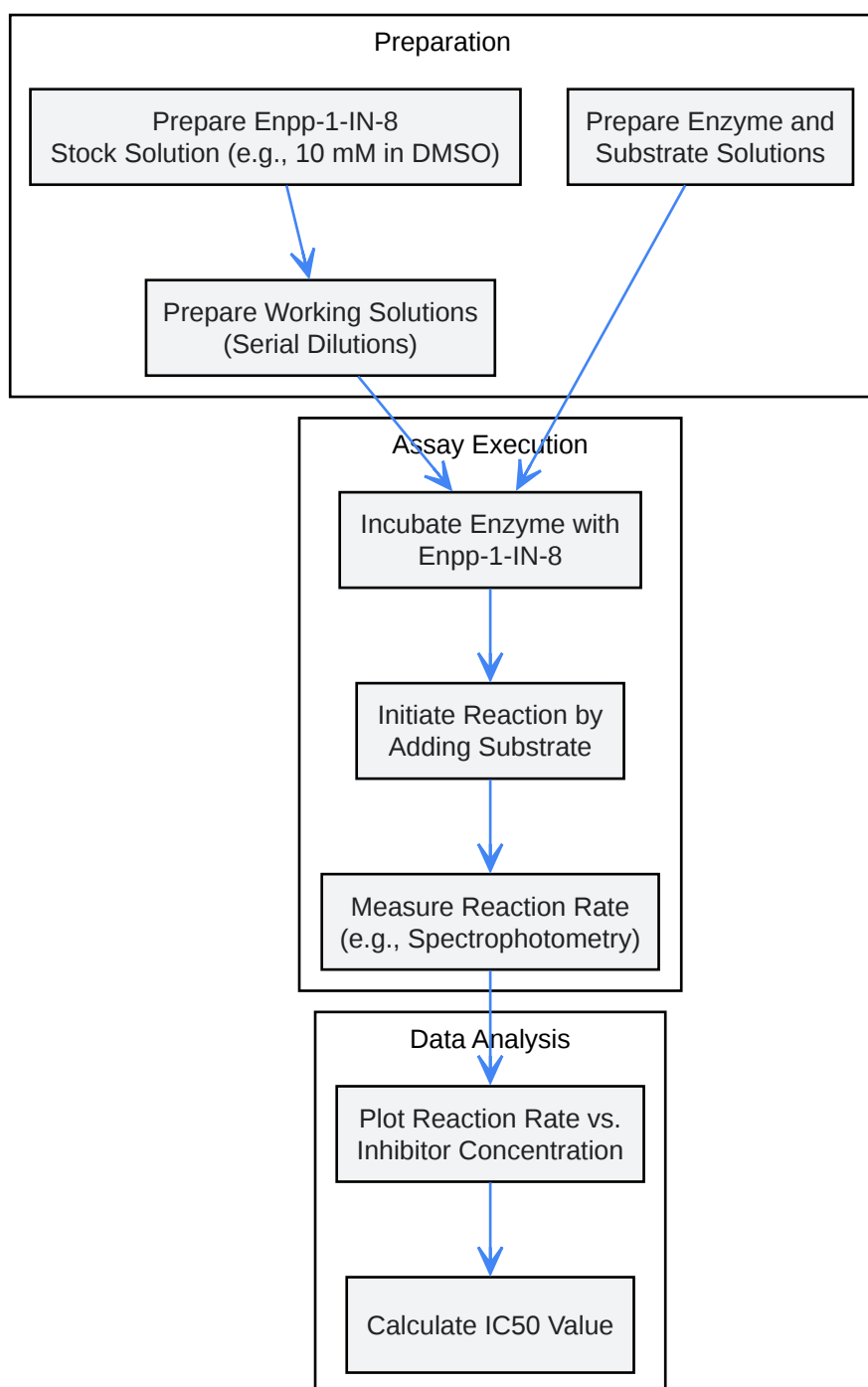
Proper disposal of **Enpp-1-IN-8** and associated waste is critical to prevent environmental contamination and accidental exposure.

- Solid Waste:
 - All disposable items that have come into contact with **Enpp-1-IN-8** (e.g., gloves, pipette tips, vials, bench paper) should be collected in a dedicated, clearly labeled hazardous waste container.
- Liquid Waste:
 - Unused stock solutions and working solutions of **Enpp-1-IN-8** should be collected in a labeled hazardous liquid waste container.
 - Do not pour any solutions containing this compound down the drain.
- Waste Disposal: All hazardous waste must be disposed of through your institution's Environmental Health and Safety (EHS) office, following all local, state, and federal regulations.

Visualizations

Experimental Workflow

The following diagram illustrates a general workflow for evaluating the efficacy of an enzyme inhibitor like **Enpp-1-IN-8**.

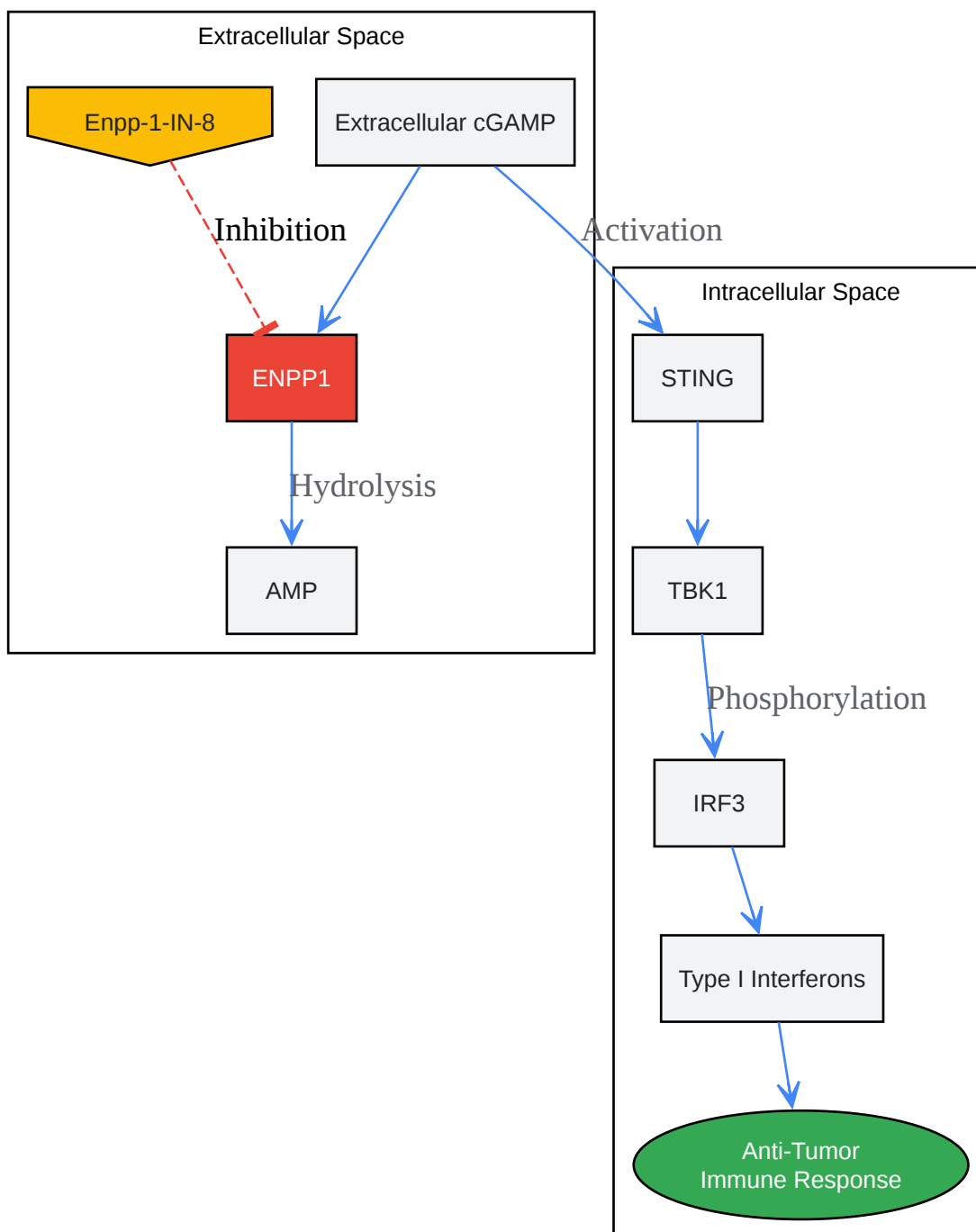


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Caption: A general experimental workflow for determining the IC₅₀ of **Enpp-1-IN-8**.

Signaling Pathway

This diagram illustrates the simplified signaling pathway involving ENPP1 and the mechanism of action for an ENPP1 inhibitor. ENPP1 hydrolyzes extracellular cGAMP, which is an activator of the STING pathway. Inhibition of ENPP1 leads to increased cGAMP levels and subsequent activation of an anti-tumor immune response.[2][3][4][5]



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Caption: Simplified cGAS-STING pathway and the role of **Enpp-1-IN-8**.

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